

Application Notes and Protocols: Aurantiol in the Formulation of Floral Fragrances

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Compound of Interest

Compound Name: Aurantiol

Cat. No.: B1584224

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a comprehensive overview of the application of **Aurantiol** in floral fragrance formulations, including its chemical properties, experimental protocols for synthesis and evaluation, and an understanding of the olfactory signaling pathway.

Introduction to Aurantiol

Aurantiol, a Schiff base formed from the condensation of hydroxycitronellal and methyl anthranilate, is a key ingredient in modern perfumery.^{[1][2]} It is highly valued for its intense, sweet, and long-lasting floral scent, reminiscent of orange blossom and neroli.^[3] Its primary application is in the creation of a variety of floral fragrances, including orange-blossom, linden-blossom, and tuberose notes.^{[4][5]} Beyond its characteristic aroma, **Aurantiol** also functions as an excellent fixative, enhancing the longevity of other fragrance components and boosting the top notes in citrus colognes.^{[4][5]} Its stability in various media, including alkaline environments, makes it suitable for a wide range of products from fine fragrances to soaps and personal care items.^[1]

Data Presentation: Physicochemical Properties of Aurantiol

A summary of the key quantitative data for **Aurantiol** is presented in Table 1 for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₇ NO ₃	[6][7]
Molecular Weight	305.42 g/mol	[6][7]
Appearance	Yellow to orange viscous liquid	[3][6]
Odor Profile	Floral, orange blossom, sweet, with grape-like nuances	[3][8]
CAS Number	89-43-0	[1][2]
Boiling Point	162 °C	[6]
Flash Point	140 °C (284 °F)	[6]
Vapor Pressure	0.003 mmHg @ 20°C	[6]
logP (Octanol/Water)	4.8	[6]
Refractive Index @ 20°C	1.540 - 1.552	[6]
Density	~0.9 g/mL	[6]
Odor Detection Threshold	0.2305 ng/L air	[6]
Longevity on Smelling Strip	> 300 hours	[3]
Typical Usage in Perfume Compounds	0.24% to 18.8%	[9]

Experimental Protocols

Synthesis of Aurantiol via Simple Condensation

This protocol describes the synthesis of **Aurantiol** from hydroxycitronellal and methyl anthranilate using a simple condensation method. This method is efficient and avoids the need for harsh catalysts.[6]

Materials:

- Hydroxycitronellal

- Methyl anthranilate
- Heating mantle with magnetic stirrer
- Round bottom flask
- Condenser
- Thermometer
- Vacuum pump (optional, for water removal)[10]

Procedure:

- Weigh equimolar amounts of hydroxycitronellal and methyl anthranilate and place them in a round bottom flask. A slight excess of methyl anthranilate can be used to ensure a more fluid product.[10]
- Assemble the flask with a condenser and a magnetic stir bar.
- Begin stirring the mixture.
- Heat the mixture to approximately 90-110°C.[2][4]
- Maintain this temperature for 30 to 60 minutes. The optimal reaction time for the highest yield is typically within this range.[4][6]
- During the reaction, water will be formed as a byproduct.[11] For a higher quality product, the water can be removed under a light vacuum.[10]
- After the reaction is complete, allow the mixture to cool to room temperature. The resulting product is **Aurantiol**, a yellow viscous liquid.[3]
- Characterize the synthesized **Aurantiol** using Gas Chromatography-Mass Spectrometry (GC-MS) to confirm its identity and purity.[2]

Formulation of a Floral Fragrance Accord

This protocol outlines the creation of a simple floral fragrance accord incorporating the synthesized **Aurantiol**.

Materials:

- Synthesized **Aurantiol**
- Other fragrance raw materials (e.g., Linalool, Benzyl Acetate, Geraniol, a musk like Habanolide)[1]
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.001g)
- Sample vials

Procedure:

- Develop a fragrance formula. For a simple orange blossom accord, a starting point could be:
 - Linalool: 30%
 - Benzyl Acetate: 20%
 - Geraniol: 15%
 - **Aurantiol**: 10%
 - Habanolide (or other macrocyclic musk): 25%[2]
- Accurately weigh each component into a glass beaker according to the formula.
- Gently stir the mixture until it is homogeneous.
- Dilute the fragrance concentrate in perfumer's grade ethanol to the desired concentration (e.g., 10-20% for an Eau de Parfum).

- Allow the fragrance to mature for at least 48 hours before evaluation to allow the components to meld.

Sensory Evaluation of the Floral Fragrance

This protocol describes a sensory evaluation to assess the olfactory characteristics of the formulated fragrance.

Materials:

- Formulated floral fragrance
- Smelling strips
- A panel of at least 6-10 trained or semi-trained evaluators[4]
- A well-ventilated, odor-free room[9]
- Evaluation forms with descriptive attributes (e.g., floral, sweet, citrus, powdery, longevity)

Procedure:

- Dip smelling strips into the fragrance solution, ensuring a consistent amount of fragrance is absorbed.
- Allow the solvent to evaporate for a few seconds.
- Present the smelling strips to the panelists in a controlled and consistent manner.
- Instruct panelists to evaluate the fragrance at different time intervals (top notes: 0-10 mins, middle notes: 10-60 mins, base notes: >60 mins).
- Panelists should record their perceptions on the evaluation forms, rating the intensity of each attribute on a defined scale (e.g., 1-9).
- Provide breaks between sample evaluations to prevent olfactory fatigue.[9]
- Analyze the collected data to determine the overall fragrance profile and the contribution of **Aurantiol**.

Instrumental Analysis using Gas Chromatography-Olfactometry (GC-O)

This protocol outlines the use of GC-O to identify the specific aroma-active compounds in the formulated fragrance.

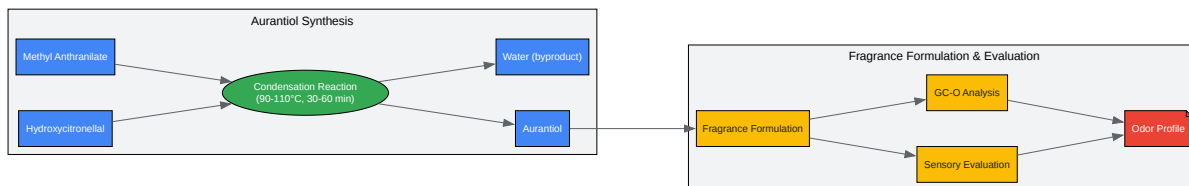
Materials:

- Formulated floral fragrance
- Gas Chromatograph with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP)[5]
- Appropriate GC column (e.g., a non-polar or medium-polar column)
- Trained human assessor

Procedure:

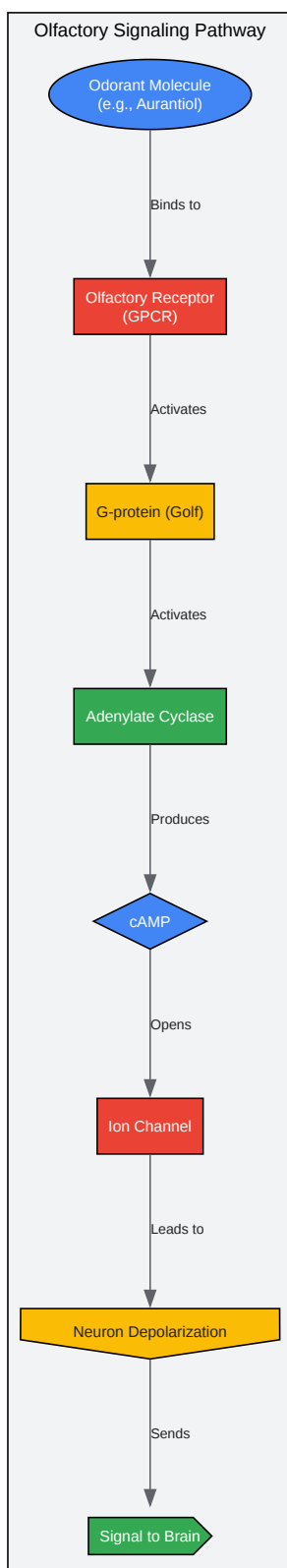
- Inject a sample of the fragrance (or its headspace) into the GC.
- The effluent from the GC column is split between the FID and the ODP.[1]
- As compounds elute from the column, the trained assessor sniffs the effluent at the ODP and records the perceived odor and its intensity.
- Simultaneously, the FID provides a chromatogram showing the chemical composition of the sample.
- By correlating the timing of the odor perception with the peaks on the chromatogram, the specific compounds responsible for the different aroma characteristics can be identified.
- This technique is particularly useful for identifying trace components that may have a significant impact on the overall scent but are present in concentrations too low for easy identification by MS alone.[1]

Mandatory Visualizations



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Caption: Workflow for **Aurantiol** synthesis and fragrance application.



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Caption: Generalized olfactory signal transduction cascade.

Discussion

The protocols provided offer a framework for the synthesis, formulation, and evaluation of fragrances containing **Aurantiol**. The simple condensation method for synthesis is robust and scalable. For fragrance evaluation, the combination of sensory panels and instrumental analysis like GC-O provides a comprehensive understanding of the final product's olfactory profile.

The interaction of odorant molecules with olfactory receptors is a complex process. Olfactory receptors are a large family of G protein-coupled receptors (GPCRs).[12][13] The binding of an odorant molecule, such as **Aurantiol**, to a specific receptor initiates a conformational change in the receptor.[12] This, in turn, activates an intracellular G-protein (G_{olf}), which then stimulates adenylate cyclase to produce cyclic AMP (cAMP).[12] The increase in cAMP opens ion channels, leading to depolarization of the olfactory neuron and the generation of a nerve impulse that is sent to the brain for processing.[12][13] The exact nature of the "lock and key" interaction between a Schiff base like **Aurantiol** and its corresponding receptor(s) is an area of active research, with factors such as molecular shape, size, and electronic properties all playing a role in the binding and activation process.[14]

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